

# Technical Support Center: Mitigating Spontaneous Glass Fracture from Nickel Sulfide Inclusions

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## Compound of Interest

Compound Name: Nickel sulfite

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals encountering issues with spontaneous glass fracture. The following information addresses the mitigation of fractures originating from nickel sulfide (NiS) inclusions.

## Troubleshooting Guide

Issue: Unexplained spontaneous shattering of toughened glass.

Q1: How can I determine if a spontaneous glass fracture was caused by a nickel sulfide inclusion?

A1: A key indicator of a fracture caused by a nickel sulfide (NiS) inclusion is a characteristic "butterfly" or "figure-of-eight" pattern originating from a single point within the glass.<sup>[1][2][3]</sup> This pattern is distinct from fractures caused by impact or thermal stress, which typically originate from an edge.<sup>[4]</sup> For a definitive confirmation, the glass fragments around the origin point need to be analyzed under an electron microscope to identify the NiS inclusion.<sup>[1][5]</sup>

Q2: One of our tempered glass apparatuses shattered without any apparent impact or thermal stress. What could be the cause?

A2: Spontaneous breakage in tempered glass is often attributed to the presence of nickel sulfide (NiS) inclusions.<sup>[1][6]</sup> These microscopic impurities can become trapped in a high-

temperature state during the rapid cooling phase of the glass toughening process.[6][7] Over time, these inclusions can undergo a phase change, leading to an increase in volume that creates internal stress, ultimately causing the glass to shatter.[7][8]

Q3: We've experienced a spontaneous glass failure. What are the immediate steps to take?

A3:

- **Safety First:** Cordon off the area to prevent injury from any remaining glass fragments.
- **Preserve Evidence:** Carefully collect and preserve the glass fragments, especially those around the origin of the break.[1] These are crucial for failure analysis.
- **Documentation:** Photograph the fracture pattern before cleaning up, paying close attention to the characteristic "butterfly" pattern if present.[3]
- **Analysis:** Contact a materials analysis laboratory to perform an examination of the glass fragments to confirm the presence of a nickel sulfide inclusion.[5]

## Frequently Asked Questions (FAQs)

Q4: What are nickel sulfide (NiS) inclusions and how do they form in glass?

A4: Nickel sulfide (NiS) inclusions are microscopic metallic impurities that can form in glass during its manufacturing.[6] The contamination can originate from nickel-containing materials in the processing equipment or raw materials reacting with sulfur compounds.[4][9][10] During the float glass process, these elements can combine to form NiS inclusions.[11]

Q5: Why does spontaneous breakage primarily occur in toughened (tempered) glass and not annealed glass?

A5: Spontaneous breakage from NiS inclusions is predominantly an issue in toughened glass due to the high internal stresses created during the tempering process.[8][11] In annealed glass, the slow cooling process allows the NiS inclusions to transition to their stable, low-temperature phase without inducing significant stress.[4][8] Conversely, the rapid cooling in tempering traps the NiS in a less stable, high-temperature phase.[6][7] The subsequent slow

transformation of this inclusion to its larger, low-temperature phase generates immense localized stress within the already stressed tempered glass, leading to fracture.[7]

Q6: What is heat soaking and how does it mitigate the risk of spontaneous fracture?

A6: Heat soaking is a destructive testing process that aims to induce fracture in tempered glass panels containing critical NiS inclusions before they are installed.[2][9] The process involves heating the glass to a specific temperature to accelerate the phase change of any NiS inclusions, causing potentially problematic panes to break in a controlled environment.[6][12] This significantly reduces the probability of spontaneous breakage in the field.[13]

Q7: Is heat soaking 100% effective in preventing spontaneous breakage?

A7: While highly effective, heat soaking is not completely infallible. It is estimated to identify and eliminate about 95% of problematic glass panes.[1][2] The process significantly reduces the risk of failure, with some sources stating a reduction from 1 in 400 tonnes of glass to a much lower probability.[1] Statistics suggest the failure rate can be reduced from approximately 1 in 10,000 square meters to 1 in 1 million square meters of glass.[4]

Q8: Are there standards for the heat soak testing process?

A8: Yes, the most commonly referenced standard is the European standard EN 14179-1.[13][14][15] This standard specifies the parameters for the heat soaking process, including heating rates, dwell temperatures, and holding times.[4][14]

## Data Presentation

Table 1: Heat Soak Process Parameters (Based on EN 14179-1)

Parameter	Value	Notes
Target Temperature	290°C ± 10°C (554°F ± 18°F)	The glass itself must reach and be held at this temperature.[4][6]
Heating Phase	2-6 hours	Time to bring the glass load to the target temperature.[13]
Holding/Dwell Phase	Minimum 2 hours	The period the glass is maintained at the target temperature.[2][4][16]
Cooling Phase	2+ hours	Slow, controlled cooling to ambient temperature.[2][16]

Table 2: Effectiveness of Heat Soaking in Reducing Spontaneous Fracture Risk

Metric	Before Heat Soaking	After Heat Soaking
Breakage Probability	1 in 400 tonnes of glass[1]	Significantly reduced
Failure Rate	1 in 10,000 m <sup>2</sup> of glass[4]	1 in 1,000,000 m <sup>2</sup> of glass[4]
Estimated Effectiveness	-	~95%[1][2][10]

## Experimental Protocols

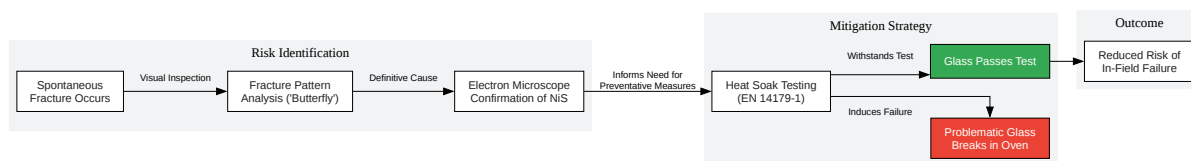
Detailed Methodology for Heat Soak Testing (based on EN 14179-1)

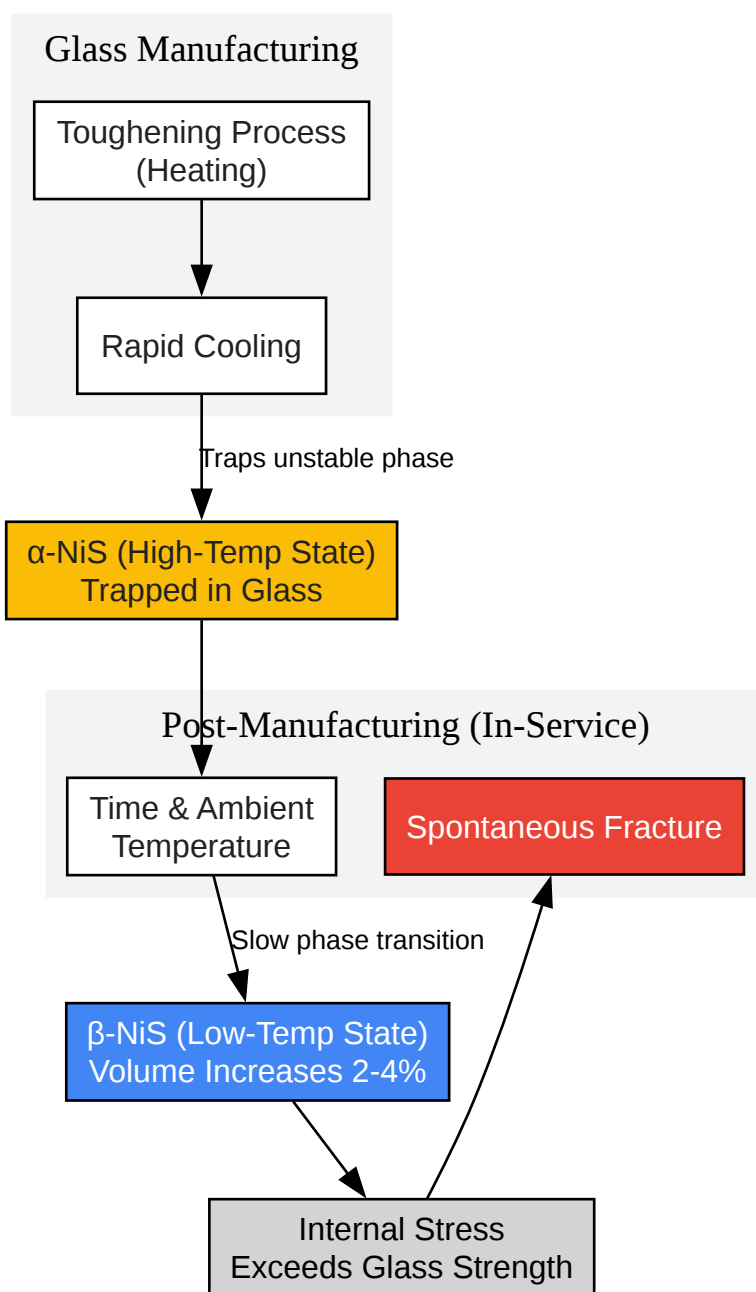
- Preparation: After toughening, the glass panels are placed on special racks and loaded into a calibrated heat-soaking oven.[2][16]
- Heating Phase: The oven temperature is gradually increased to bring the glass temperature to a stable 290°C ± 10°C.[6][16] The duration of this phase depends on the oven and the load of glass.
- Holding (Dwell) Phase: Once the entire glass load has reached the target temperature, it is held at that temperature for a minimum of 2 hours.[4][16] This period allows for the

accelerated phase transformation of any nickel sulfide inclusions.

- Cooling Phase: After the holding period, the glass is slowly and uniformly cooled to ambient temperature.[2]
- Inspection and Replacement: Any glass panels that fracture during the process are identified and replaced, and the process is repeated with the new panels.[2]

## Mandatory Visualization





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